

A Comparative Analysis of the Neurotoxic Effects of D-Allylglycine and L-Allylglycine

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Compound of Interest

Compound Name: *DL-Allylglycine*

Cat. No.: *B1665243*

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This guide provides a comprehensive comparison of the neurotoxic effects of the stereoisomers of allylglycine, D-allylglycine and L-allylglycine. Both compounds are known convulsants that exert their primary neurotoxic effects through the inhibition of γ -aminobutyric acid (GABA) synthesis. However, significant differences in their potency and activity exist. This document summarizes key experimental data, details relevant methodologies, and illustrates the underlying signaling pathways.

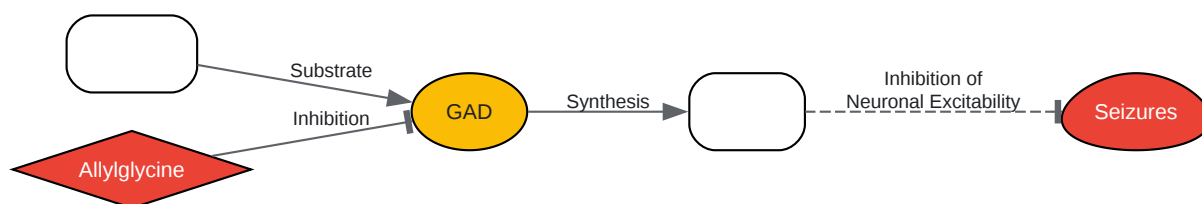
Quantitative Comparison of Neurotoxic Effects

The following table summarizes the available quantitative data comparing the neurotoxic effects of D-allylglycine and L-allylglycine. It is important to note that specific LD50 and IC50 values for the individual isomers are not readily available in the public domain. The data presented is based on studies of the racemic mixture (**DL-allylglycine**) and comparative studies of the isomers' convulsive and inhibitory activities.

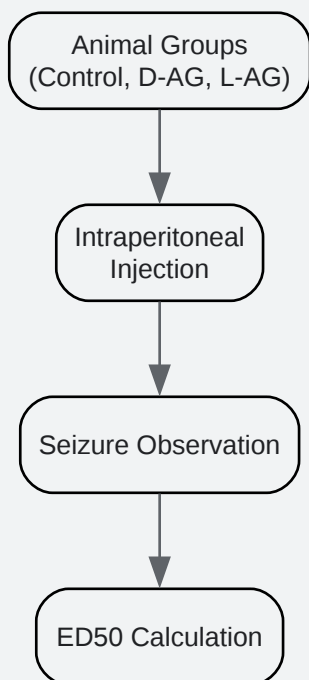
Parameter	D-Allylglycine	L-Allylglycine	DL-Allylglycine (Racemic Mixture)	Reference
Convulsive Activity (Seizure Induction)	Less potent convulsant	More potent convulsant	ED50 (mice, i.p.): 1.0 mmol/kg	[1]
Inhibition of Glutamate Decarboxylase (GAD)	Weaker inhibitor	More potent inhibitor	-	[2]
Lethal Dose (LD50)	Data not available	Data not available	147-195 mg/kg (mice, i.p.)	[3]

Mechanism of Action: Inhibition of GABA Synthesis

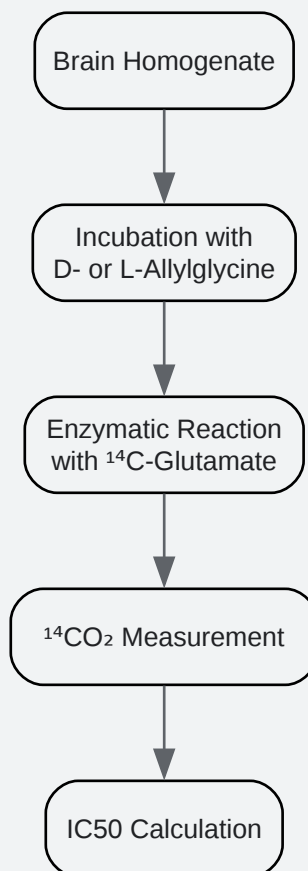
Both D- and L-allylglycine induce neurotoxicity by inhibiting glutamate decarboxylase (GAD), the enzyme responsible for converting glutamate to the inhibitory neurotransmitter GABA.[\[3\]](#) This inhibition leads to a decrease in GABAergic neurotransmission, resulting in hyperexcitability of the central nervous system and convulsions.[\[2\]](#) Studies have shown that L-allylglycine is a more potent inhibitor of GAD than D-allylglycine, which correlates with its stronger convulsive activity.[\[2\]](#)



In Vivo Seizure Assay



In Vitro GAD Assay



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